

Cis and trans isomers of Perfluorodecalin properties

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Compound of Interest

Compound Name: Perfluorodecalin

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An In-depth Technical Guide to the Properties of Cis- and Trans-**Perfluorodecalin** Isomers

Introduction

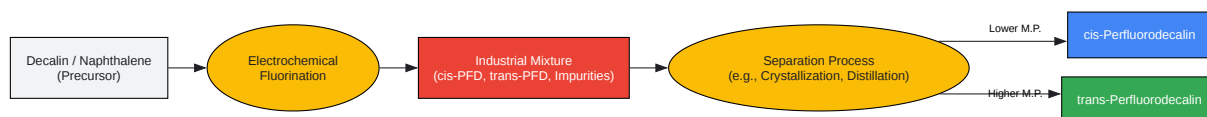
Perfluorodecalin (C₁₀F₁₈) is a synthetic fluorocarbon compound derived from decalin by the complete substitution of all hydrogen atoms with fluorine.^[1] Renowned for its chemical and biological inertness, high gas-dissolving capacity (particularly for oxygen and carbon dioxide), and unique physical properties, **perfluorodecalin** has garnered significant interest in various advanced applications, including as a component of artificial blood substitutes, in liquid ventilation, for drug delivery, and in cosmetics.^{[1][2][3][4]}

The manufacturing process, typically electrochemical fluorination of naphthalene or decalin, results in a mixture of stereoisomers, primarily the cis and trans forms. These isomers arise from the relative orientation of the fluorine atoms on the bridgehead carbon atoms. While both isomers share a high degree of chemical inertness, they exhibit subtle but important differences in their physical properties, which can influence their separation, purification, and suitability for specific applications. This guide provides a detailed comparison of the cis- and trans-isomers of **perfluorodecalin**, focusing on their core properties, the experimental methods used for their characterization, and logical workflows for their separation and analysis.

Logical Relationship of Perfluorodecalin Isomers

The synthesis of **perfluorodecalin** from a hydrocarbon precursor results in a mixture of its cis and trans isomers, which then require separation for specific applications that may depend on

the properties of the pure isomers.



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Figure 1: Synthesis and separation workflow for PFD isomers.

Comparative Physicochemical Properties

The cis and trans isomers of **perfluorodecalin** are very similar in most physical properties, with the most significant difference being their melting points. This distinction is pivotal for their separation via crystallization. The quantitative properties of the individual isomers and their common industrial mixture are summarized below.

General and Thermal Properties

Property	cis- Perfluorodecalin	trans- Perfluorodecalin	Mixture (Typical)
Molecular Formula	C ₁₀ F ₁₈	C ₁₀ F ₁₈	C ₁₀ F ₁₈
Molecular Weight	462.08 g/mol	462.08 g/mol	462.08 g/mol
Melting Point	-3.6 °C	+18 °C	-10 °C to -5 °C
Boiling Point	~142 °C	~142 °C	142 °C
Critical Temperature	565.2 K (292.1 °C)	565.2 K (292.1 °C)	565.2 K (292.1 °C)

Density, Viscosity, and Surface Properties

Property	cis-Perfluorodecalin	trans-Perfluorodecalin	Mixture (Typical)
Density	~1.9 g/mL	~1.9 g/mL	1.908 g/mL at 25 °C
Vapor Pressure	~13.6 mmHg at 37 °C	~13.6 mmHg at 37 °C	0.88 kPa (6.6 mmHg) at 25 °C
Refractive Index	n _{20/D} ~1.314	n _{20/D} ~1.314	n _{20/D} 1.3145
Viscosity	5.1 mPa·s	5.1 mPa·s	5.1 mPa·s
Surface Tension	~17.6 mN/m	~17.6 mN/m	17.6 mN/m
Gas Solubility (O ₂)	49 mL O ₂ / 100 mL PFD	49 mL O ₂ / 100 mL PFD	49 mL O ₂ / 100 mL PFD

Experimental Protocols

The characterization and separation of **perfluorodecalin** isomers involve several key analytical and preparative techniques.

Separation of Isomers by Crystallization

The significant difference in melting points between cis- and trans-**perfluorodecalin** allows for their effective separation from industrial mixtures using fractional crystallization.

Methodology:

- **Initial Cooling:** An industrial mixture of PFD isomers and impurities is cooled to a temperature range of -50 °C to -15 °C.
- **Crystal Formation:** As the mixture cools, the higher-melting point trans-isomer crystallizes out of the solution first, forming a solid phase enriched in trans-PFD. The main impurity, perfluoro(butylcyclohexane) (BCH), also influences the solid-liquid phase equilibrium.
- **Phase Separation:** The solid crystal phase is separated from the remaining liquid (mother liquor) by decanting or filtration at the reduced temperature.

- **Iterative Purification:** The process can be repeated in multiple cycles on both the solid and liquid fractions to achieve high purity of both the cis- and trans-isomers. Purity of the resulting fractions is typically assessed by Gas Chromatography.

Isomer Identification and Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard method for the qualitative and quantitative analysis of PFD isomers in various matrices, including industrial mixtures and biological samples like blood.

Methodology:

- **Sample Preparation:** For biological samples, a liquid-liquid extraction is performed to isolate the PFD from the matrix (e.g., blood emulsion). An internal standard, such as bis(F-butyl)ethene, is added for accurate quantification.
- **Chromatographic Separation:**
 - **Column:** A capillary column suitable for fluorinated compounds, such as a CP-select 624 CB, is used.
 - **Injection:** Samples are injected in split mode to handle the high concentration of the analyte.
 - **Carrier Gas:** Helium is typically used as the carrier gas.
 - **Oven Program:** A temperature gradient is applied to separate the cis and trans isomers, which have slightly different retention times. For example, retention times of 1.78 min and 1.87 min have been reported for the two isomers under specific conditions.
- **Mass Spectrometry Detection:**
 - **Ionization:** Electron impact (EI) ionization is commonly used.
 - **Analysis Mode:** Selected Ion Monitoring (SIM) mode is employed for high sensitivity and specificity. Key ions, such as m/z 293, are monitored for quantification.

Structural Confirmation by ^{19}F Nuclear Magnetic Resonance (NMR) Spectroscopy

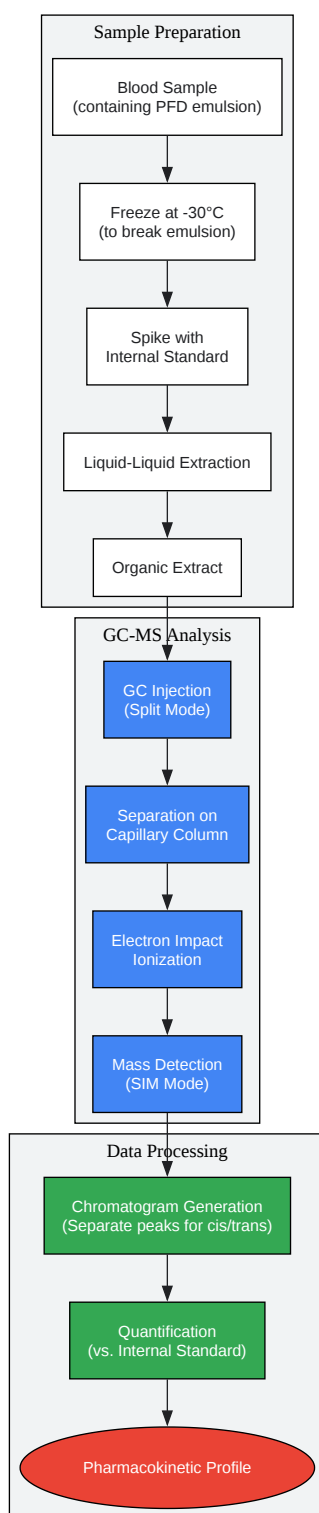
^{19}F NMR is a powerful, non-destructive technique used to confirm the identity and distinguish between the cis and trans isomers of **perfluorodecalin** based on the unique chemical environments of the fluorine atoms in each structure.

Methodology:

- **Sample Preparation:** A purified sample of the PFD isomer is dissolved in a suitable deuterated solvent.
- **Data Acquisition:** The ^{19}F NMR spectrum is acquired. Since ^{19}F has a nuclear spin of 1/2 and 100% natural abundance, it provides strong and clear signals.
- **Spectral Analysis:** The cis and trans isomers produce distinct ^{19}F NMR spectra. Due to differences in molecular symmetry, the number of unique fluorine environments differs between the two isomers, resulting in a different number of resonances (peaks) in their respective spectra. This allows for unambiguous identification.

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the analysis of **perfluorodecalin** isomers in a biological sample using GC-MS, a critical procedure in pharmacokinetic studies for drug development.



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Figure 2: GC-MS workflow for PFD isomer analysis in blood samples.

Applications in Research and Drug Development

The unique properties of **perfluorodecalin** make it a valuable tool for researchers and drug development professionals.

- **Oxygen Delivery and Cell Culture:** Due to its high capacity for dissolving oxygen, PFD is used to enhance oxygen delivery in cell cultures, improving cell viability and function, particularly in high-density cultures.
- **Liquid Ventilation:** PFD has been extensively studied for use in partial liquid ventilation (PLV), a medical procedure for treating acute respiratory distress syndrome (ARDS). In PLV, the lungs are partially filled with PFD, which helps to recruit collapsed alveoli, reduce surface tension, and improve gas exchange. The low vapor pressure of PFD is advantageous as it minimizes evaporative loss from the lungs.
- **Drug Delivery Vehicle:** While PFD is a poor solvent for most drugs, its ability to form stable emulsions and its oleophobicity are leveraged in advanced drug delivery systems. It can be used in injectable microparticulate suspensions to prevent sediment solidification and ensure proper resuspension before administration. It has also been explored as a vehicle for pulmonary drug delivery, aiming to achieve homogeneous distribution of therapeutics throughout the lung.
- **Medical Imaging:** Perfluorocarbons are used as contrast agents in ultrasound and as tracers in ^{19}F Magnetic Resonance Imaging (MRI). The fluorine atoms provide a strong and specific signal for ^{19}F MRI with no background interference from biological tissues.

Conclusion

The cis and trans isomers of **perfluorodecalin**, while chemically similar, possess distinct physical properties, most notably their melting points. This difference is the cornerstone of their industrial separation. For researchers and professionals in drug development, understanding these properties and the analytical techniques used for their characterization is crucial for leveraging PFD's full potential in applications ranging from advanced drug delivery formulations to life-saving respiratory therapies. The continued study of these isomers will undoubtedly unlock further innovations in medicine and biotechnology.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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